

A comparative analysis of chlordane regulations across different countries

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Compound of Interest

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Global Chlordane Regulations: A Comparative Analysis for Researchers

A comprehensive overview of the international regulatory landscape for the persistent organic pollutant **chlordane**, detailing its widespread prohibition and the stringent limits on its residues in food and the environment. This guide provides researchers, scientists, and drug development professionals with a comparative look at regulations across various countries, supported by toxicological data that formed the basis of these global actions.

Chlordane, a synthetic organochlorine insecticide once widely used in agriculture and for termite control, is now globally recognized as a persistent organic pollutant (POP). Due to its long-term persistence in the environment, potential for bioaccumulation, and significant human health risks, including being a probable human carcinogen, its use has been drastically curtailed or eliminated in most parts of the world. This guide offers a comparative analysis of **chlordane** regulations, presenting a snapshot of the current international consensus and the scientific evidence that propelled these regulatory decisions.

International Consensus: The Stockholm Convention

A pivotal international agreement governing **chlordane** is the Stockholm Convention on Persistent Organic Pollutants, which originally listed **chlordane** as one of the "dirty dozen" chemicals targeted for elimination.^{[1][2]} This treaty, which has been ratified by a majority of

countries, obligates parties to prohibit and/or take the legal and administrative measures necessary to eliminate its production and use.

Comparative Regulatory Status of Chlordane

The regulatory status of **chlordane** varies from outright bans to severe restrictions on its use. The following table summarizes the regulatory position and timeline for a selection of countries and regions.

| Country/Region | Regulatory Status | Year of Ban/Restriction | Key Details |
|----------------|-------------------|--|--|
| United States | Banned | 1983 (most uses), 1988 (all uses) | The Environmental Protection Agency (EPA) first banned most uses of chlordane in 1983, with a complete ban on its use for termite control implemented in 1988. [3] |
| European Union | Banned | 1981 (in food crops for all EEC countries) | The European Economic Community (EEC) banned chlordane's use in food crops in 1981. [4] It is listed as a POP under EU regulations, meaning its production, placing on the market, and use are prohibited. |
| Canada | Banned | Phased out by 1995 | Severe restrictions were placed on most uses in the mid-1970s, with a complete phase-out by 1995 as part of the North American Regional Action Plan. [5] |
| Mexico | Banned | Phased out after 1997 | Initially restricted in 1988, its use was limited to termite control and was |

subsequently phased out.[\[5\]](#)[\[6\]](#)

Banned for manufacture, import, sale, and use.[\[4\]](#)

All uses banned.[\[7\]](#)

All uses banned.[\[7\]](#)

One of the first countries to ban chlordane.[\[7\]](#)

All uses banned.[\[7\]](#)

The import, export, possession, acquisition, sale, use, and disposal of chlordane are banned.
[\[8\]](#)

Maximum Residue Limits (MRLs) and Extraneous Residue Limits (ERLs)

Due to the historical use and high persistence of **chlordane**, residues can still be detected in the environment and in food products. Consequently, many regulatory bodies have established Maximum Residue Limits (MRLs) or, more commonly for banned substances, Extraneous Residue Limits (ERLs) to protect consumers. ERLs refer to the maximum concentration of a pesticide residue that is recommended by the Codex Alimentarius to be legally permitted or recognized as acceptable in or on a food, commodity, or animal feed after the pesticide's use has been discontinued.[\[7\]](#)

The following table provides a comparative overview of **chlordane** ERLs for selected food commodities.

| Commodity | Codex Alimentarius (mg/kg) | European Union (mg/kg) | United States (ppm) | Japan (ppm) | Australia & New Zealand (mg/kg) |
|-----------------------------|----------------------------|------------------------|---|----------------|---------------------------------|
| Fruits and Vegetables | 0.02 | 0.01 (default) | Tolerances revoked; Action Level 0.1 | 0.01 (default) | 0.01 (default) |
| Cereals (e.g., Rice, Wheat) | 0.02 | 0.01 (default) | Tolerances revoked; Action Level 0.1 | 0.01 (default) | 0.01 (default) |
| Meat (fat) | 0.05 | 0.01 (default) | Action Level 0.1 | 0.05 | 0.05 |
| Poultry Meat (fat) | 0.05 | 0.01 (default) | Action Level 0.1 | 0.05 | 0.05 |
| Milk | 0.002 | 0.001 (default) | Action Level 0.03 (fat basis) | 0.002 | 0.002 |
| Eggs | 0.02 | 0.01 (default) | Action Level 0.1 | 0.02 | 0.02 |

Note: The term "default" for the EU refers to the standard MRL for substances not specifically listed. The US has revoked its specific tolerances for **chlordane** and now relies on "action levels" for enforcement.[\[7\]](#)

Scientific Basis for Regulation and Experimental Protocols

The global ban on **chlordane** is underpinned by extensive toxicological research demonstrating its adverse effects on human health and the environment. The primary reasons for its regulation are its persistence, bioaccumulation, and toxicity, particularly its classification as a probable human carcinogen.

Carcinogenicity Studies

The U.S. Environmental Protection Agency (EPA) has classified **chlordane** as a probable human carcinogen (Group B2). This classification is largely based on animal studies that demonstrated the development of liver tumors in mice.

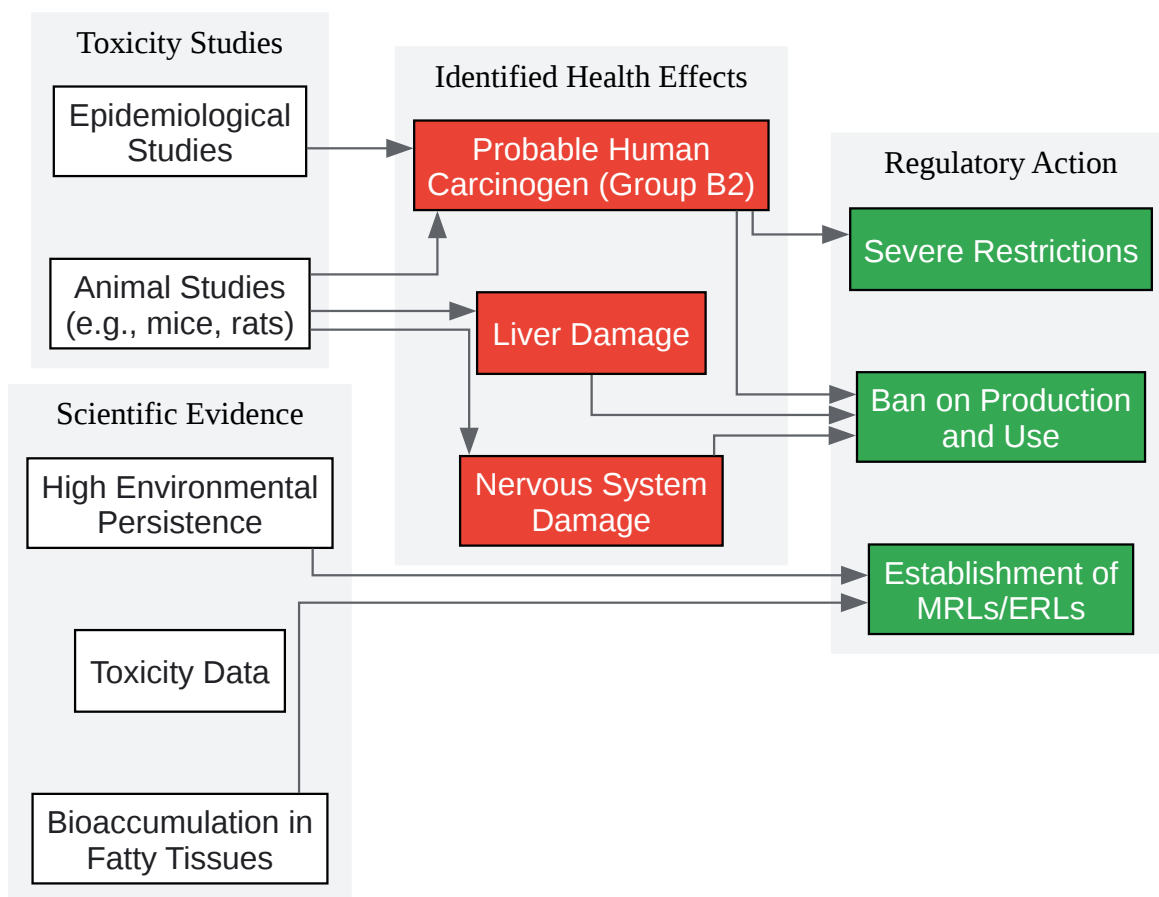
- Experimental Protocol: Long-term dietary studies were conducted on mice and rats. For instance, in one key study, mice were fed diets containing **chlordane** for their lifetime.
- Results: A statistically significant increase in the incidence of hepatocellular carcinomas (liver cancer) was observed in mice that consumed **chlordane** compared to control groups.^[9] The International Agency for Research on Cancer (IARC) has also classified **chlordane** as possibly carcinogenic to humans (Group 2B), citing sufficient evidence of carcinogenicity in experimental animals.

Neurotoxicity and Other Health Effects

Chlordane has also been shown to be a neurotoxin.

- Experimental Protocol: Studies on laboratory animals exposed to **chlordane** have demonstrated a range of neurological effects. These studies often involve administering varying doses of **chlordane** and observing behavioral changes and effects on the nervous system.
- Results: High levels of **chlordane** exposure in animals resulted in convulsions and damage to the nervous system. In humans, acute exposure can cause symptoms such as tremors, convulsions, and gastrointestinal distress. Chronic exposure has been linked to neurological and liver damage.

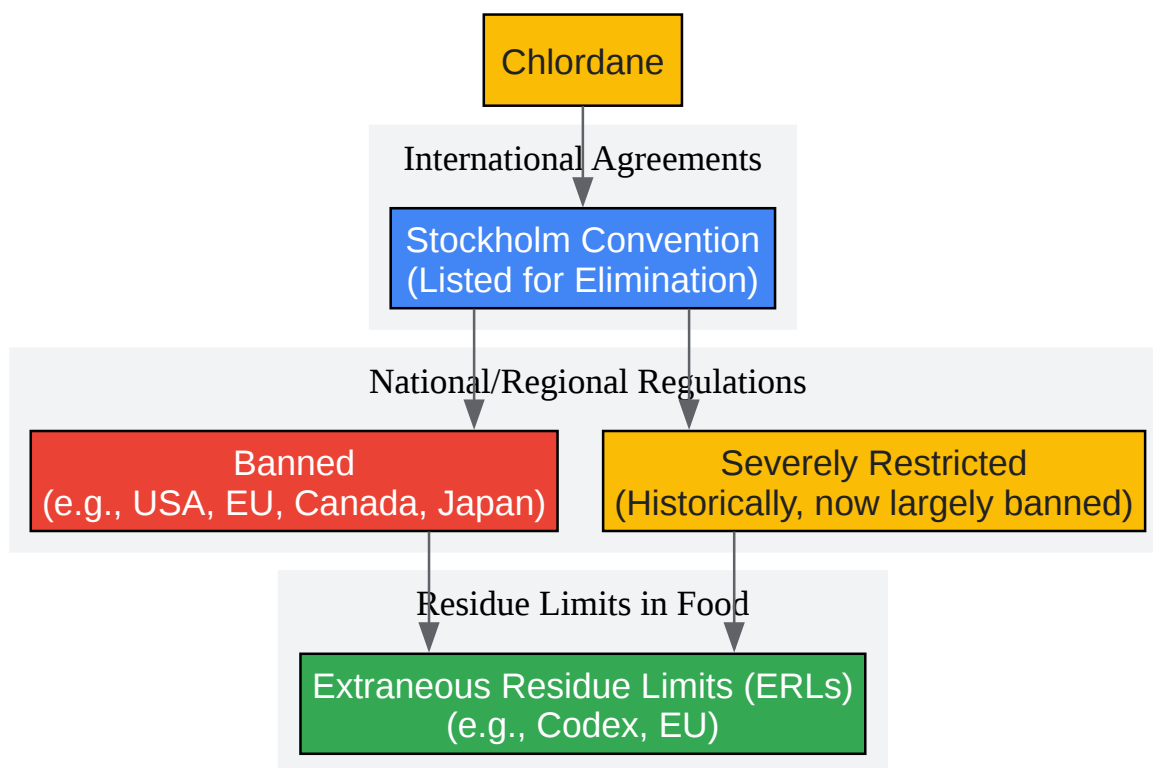
The following diagram illustrates the logical flow of the risk assessment process that has led to the widespread regulation of **chlordane**.



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Caption: Logical flow of **chlordane** risk assessment.

The following diagram provides a simplified overview of the global regulatory status of **chlordane**.



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Caption: Global regulatory status of **chlordane**.

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